

Technical Monograph: 2,3-Dehydro Darifenacin Hydrobromide

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Compound of Interest

Compound Name: 2,3-DehydroDarifenacinHydrobromide
Cat. No.: B12287159

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CAS 943034-52-4 | Chemical Profile, Formation Mechanisms, and Analytical Control[1]

Executive Summary

2,3-Dehydro Darifenacin Hydrobromide (CAS 943034-52-4) is a critical oxidative degradation product and process-related impurity of Darifenacin Hydrobromide, a selective M3 muscarinic receptor antagonist.[2] Chemically defined as (S)-2-[1-[2-(Benzofuran-5-yl)ethyl]-3-pyrrolidinyl]-2,2-diphenylacetamide hydrobromide, this compound represents the aromatized analogue of the active pharmaceutical ingredient (API).

Its presence is a primary stability indicator for Darifenacin formulations, marking susceptibility to oxidative stress. Control of this impurity is mandated under ICH Q3A(R2) and ICH Q3B(R2) guidelines due to the structural transformation of the 2,3-dihydrobenzofuran moiety into a benzofuran system, which alters the physicochemical and potentially the toxicological profile of the substance.

Chemical Characterization & Properties[3][4][5][6][7][8]

The core structural distinction lies in the saturation status of the oxygen-containing heterocycle. While Darifenacin possesses a 2,3-dihydrobenzofuran ring, the impurity features a fully aromatic benzofuran ring.[3] This dehydrogenation results in a mass reduction of 2 Da and increased conjugation.

Table 1: Comparative Physicochemical Profile

Feature	Darifenacin Hydrobromide (API)	2,3-Dehydro Darifenacin HBr (Impurity)
CAS Number	133099-07-7	943034-52-4
Molecular Formula	C ₂₈ H ₃₁ BrN ₂ O ₂	C ₂₈ H ₂₉ BrN ₂ O ₂
Molecular Weight	507.47 g/mol	505.46 g/mol
Core Moiety	2,3-Dihydrobenzofuran	Benzofuran (Aromatic)
Unsaturation	Partially saturated heterocycle	Fully aromatic heterocycle
Mass Shift (Δ)	Reference	-2.016 Da (Loss of 2H)
UV Absorbance	λ _{max} ~210 nm, 286 nm	Bathochromic shift expected due to conjugation

Formation Pathways & Mechanistic Insight

The genesis of 2,3-Dehydro Darifenacin occurs through two distinct vectors: Oxidative Degradation (Stability) and Synthetic Carryover (Process).

Mechanism 1: Oxidative Dehydrogenation (Stability)

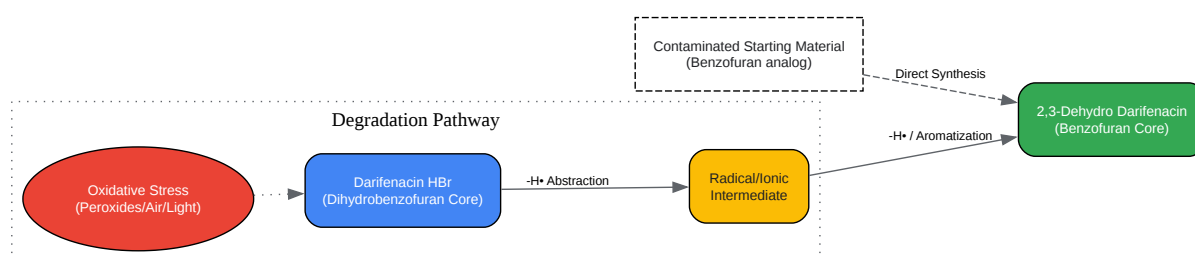
Under oxidative stress (e.g., exposure to peroxides in excipients, air, or light), the 2,3-dihydrobenzofuran ring of Darifenacin undergoes dehydrogenation. This transformation is thermodynamically driven by the formation of the stable, aromatic benzofuran system.[3]

- Trigger: Oxidative stress (ICH Q1A conditions: H₂O₂, high O₂ headspace).
- Mechanism: Abstraction of benzylic hydrogens at the C2/C3 positions followed by aromatization.

Mechanism 2: Synthetic Contamination (Process)

If the starting material, 5-(2-bromoethyl)-2,3-dihydrobenzofuran, contains traces of 5-(2-bromoethyl)benzofuran, the impurity will be carried through the alkylation step with the pyrrolidine intermediate.

Visualization: Degradation & Formation Logic



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Figure 1: Mechanistic pathway showing the oxidative conversion of Darifenacin to its 2,3-dehydro derivative and potential process carryover.

Analytical Strategy: Detection & Quantification

Accurate quantification requires separating the 2,3-dehydro impurity from the parent API and the N-oxide impurity. Due to the structural similarity, high-resolution chromatography is essential.

High-Performance Liquid Chromatography (HPLC)

The aromatized benzofuran ring increases the lipophilicity of the impurity compared to Darifenacin, typically resulting in a longer retention time (RRT > 1.0) on C18 columns.

Recommended Protocol (Stability Indicating)

- Column: C18 (e.g., Waters XBridge or Agilent Zorbax), 150 x 4.6 mm, 3.5 μ m.

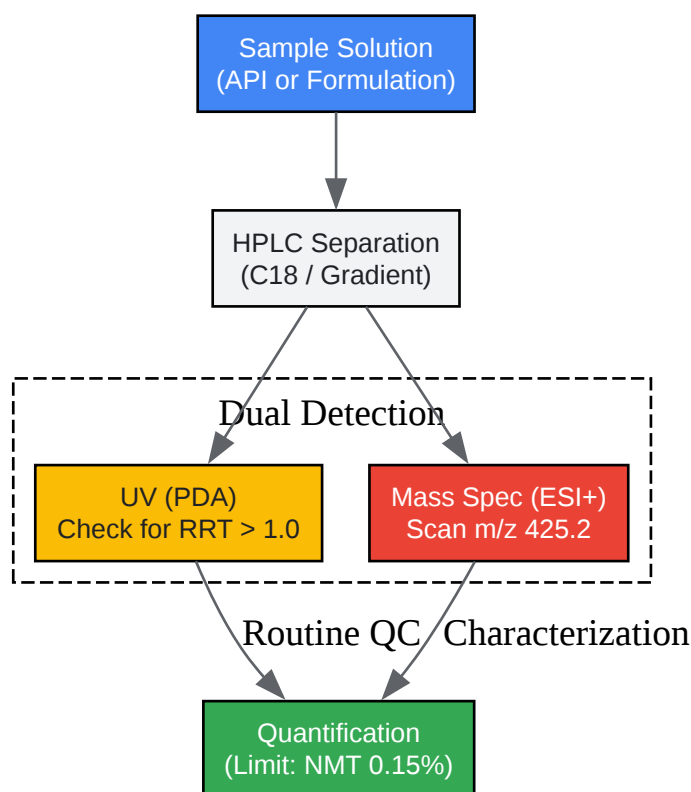
- Mobile Phase A: 10 mM Ammonium Acetate (pH 7.5).
- Mobile Phase B: Acetonitrile.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Gradient:
 - 0-5 min: 30% B
 - 5-20 min: 30% → 70% B (Linear ramp to elute lipophilic impurities)
 - 20-25 min: 70% B
- Detection: UV at 215 nm (sensitive) or 280 nm (selective for benzofuran).
- Flow Rate: 1.0 mL/min.[\[8\]](#)[\[5\]](#)[\[7\]](#)
- Column Temp: 30°C.

Mass Spectrometry (LC-MS)

For identification, MS provides definitive confirmation based on the mass deficit.

- Ionization: ESI Positive Mode.
- Darifenacin $[M+H]^+$: m/z 427.2.
- 2,3-Dehydro Impurity $[M+H]^+$: m/z 425.2.
- Differentiation: The -2 Da shift is diagnostic. Unlike the N-oxide (+16 Da, m/z 443), the dehydro impurity is lighter than the parent.

Visualization: Analytical Decision Tree



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Figure 2: Analytical workflow for the isolation and confirmation of 2,3-Dehydro Darifenacin.

Regulatory & Toxicological Context

Impurity Classification

Under ICH Q3A/B, 2,3-Dehydro Darifenacin is classified as a degradation product.

- Reporting Threshold: >0.05% (or 0.1% depending on dose).
- Identification Threshold: >0.10% (for max daily dose < 2g).
- Qualification Threshold: >0.15%.

Genotoxicity Assessment (ICH M7)

While the parent Darifenacin is non-genotoxic, the introduction of the benzofuran motif warrants scrutiny. However, benzofuran itself is a common scaffold in pharmacophores. Unless

specific alerts (like alkylating side chains, e.g., the bromoethyl precursor) are present, the 2,3-dehydro metabolite is generally treated as a standard organic impurity.

- Note: The precursor 5-(2-bromoethyl)benzofuran (if present from synthesis) is a potential alkylating agent and must be controlled to ppm levels. The 2,3-dehydro Darifenacin (the final coupled product) lacks this alkylating bromide handle.

Stability Implications

The appearance of this impurity indicates a failure in the antioxidant protection of the formulation. If levels rise during stability testing:

- Review packaging (oxygen permeability).
- Assess antioxidant levels (e.g., BHT/BHA) in the formulation.
- Check for metal ion contamination (which catalyzes oxidation).

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